

# Technical Support Center: Safe Handling of Trimethylbismuth

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## Compound of Interest

Compound Name: Trimethylbismuth

Cat. No.: B1197961

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling of the pyrophoric compound, **trimethylbismuth** (TMBi). Adherence to these protocols is critical to ensure laboratory safety.

## Frequently Asked Questions (FAQs)

Q1: What is **trimethylbismuth** and why is it considered hazardous?

A1: **Trimethylbismuth** ( $\text{Bi}(\text{CH}_3)_3$ ) is a volatile, colorless organobismuth compound.[1] It is classified as a pyrophoric liquid, meaning it can spontaneously ignite upon contact with air.[2] [3] It is also highly reactive with water and other protic solvents.[1] Its primary hazards include flammability (H225), being pyrophoric (H250), and potential toxicity if swallowed or in contact with skin (H302, H311, H314).[1]

Q2: What are the immediate signs of a **trimethylbismuth** leak or spill?

A2: A **trimethylbismuth** leak will likely result in immediate smoke and ignition upon contact with the air, producing white bismuth oxide fumes. If a spill occurs, it will catch fire spontaneously.

Q3: What should I do in case of a small **trimethylbismuth** fire?

A3: For a small, contained fire, use a Class D dry powder extinguisher (for combustible metals) or smother the fire with dry sand, dolomite, or powdered lime. Do NOT use water, foam, or

carbon dioxide extinguishers, as **trimethylbismuth** reacts violently with water.[2][4]

Q4: What are the proper storage conditions for **trimethylbismuth**?

A4: **Trimethylbismuth** must be stored in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[2] It should be kept in a tightly sealed container under an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture.[1][2] Recommended storage temperature is between 2-8°C.[1]

Q5: Can I work alone when handling **trimethylbismuth**?

A5: No. It is highly recommended to work with a "buddy" when handling pyrophoric materials like **trimethylbismuth**. The second person should be aware of the hazards and emergency procedures.

## Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **trimethylbismuth**.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>9</sub> Bi	[2]
Molecular Weight	254.08 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	110 °C (230 °F)	[3][5][6]
Melting Point	-86 °C (-122.8 °F)	[6]
Density	2.3 g/cm <sup>3</sup>	[6]
Vapor Pressure	$\ln(p(\text{Pa})) = 20.972 - 3197.86 / (T(\text{K}) - 42.374)$	[6]
Flash Point	< 0 °C	[2]
Autoignition	Spontaneously ignites in air	[2][5]

## Experimental Protocols

### Protocol for Handling and Transfer of Trimethylbismuth

- Preparation:
  - Ensure all glassware is oven-dried and cooled under an inert atmosphere (nitrogen or argon).
  - Work must be conducted in a fume hood or a glovebox.
  - Have appropriate fire extinguishing material (dry sand, Class D extinguisher) readily available.
  - Wear the required Personal Protective Equipment (PPE): flame-resistant lab coat, chemical splash goggles, face shield, and appropriate gloves (e.g., nitrile gloves as an inner layer and neoprene or butyl rubber gloves as an outer layer).
- Inert Atmosphere Transfer:
  - Use Schlenk line techniques or a glovebox to maintain an inert atmosphere.
  - For transfers, use a gas-tight syringe that has been purged with an inert gas.
  - The **trimethylbismuth** container should be cooled in a secondary container (e.g., a cold bath) before opening to reduce vapor pressure.
  - Slowly draw the required amount of liquid into the syringe.
  - Ensure there are no air bubbles in the syringe.
  - Transfer the liquid to the reaction vessel under a positive pressure of inert gas.

### Protocol for Quenching and Disposal of Small Quantities of Trimethylbismuth

This procedure should only be performed by trained personnel.

- Preparation:

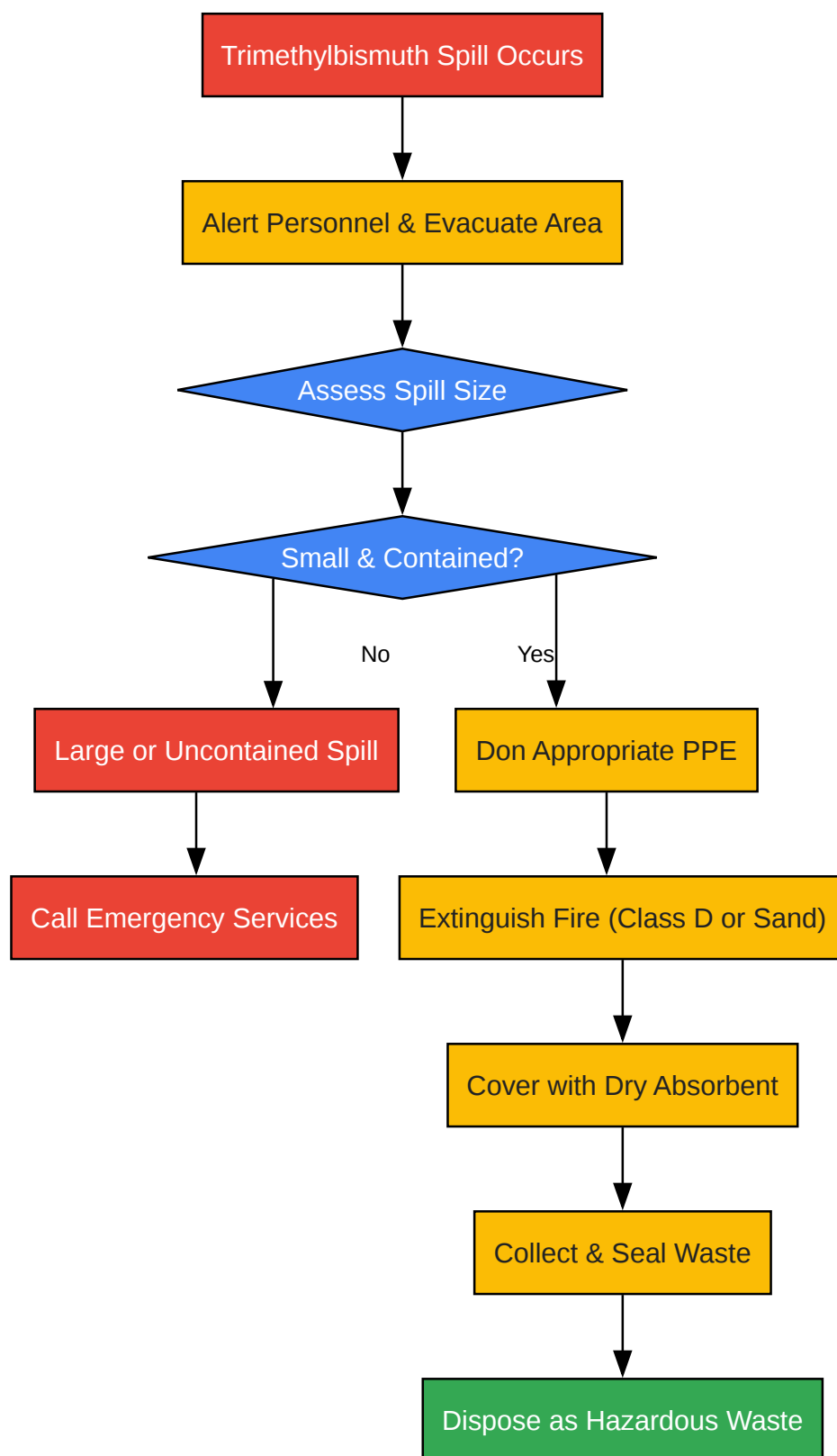
- Work in a fume hood.
- Have a beaker of a suitable quenching agent ready. A common and safer choice is a dilute solution of isopropanol in an inert solvent like hexane or toluene. Avoid using water directly.
- Prepare a larger container with a dry, non-combustible absorbent material (e.g., vermiculite or sand).
- Wear appropriate PPE.
- Quenching Procedure:
  - Slowly and dropwise, add the **trimethylbismuth** to the quenching solution with gentle stirring. The reaction is exothermic, so the addition must be slow to control the temperature.
  - Continue stirring for several hours to ensure the complete reaction of the **trimethylbismuth**.
  - Once the reaction is complete, the resulting solution can be treated as hazardous waste.
- Disposal:
  - The quenched solution should be absorbed onto the non-combustible absorbent material.
  - The absorbed material must be placed in a labeled, sealed container for hazardous waste disposal.
  - Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

## Protocol for a Trimethylbismuth Spill

- Immediate Actions:
  - Alert all personnel in the immediate area and evacuate if the spill is large or uncontrolled.

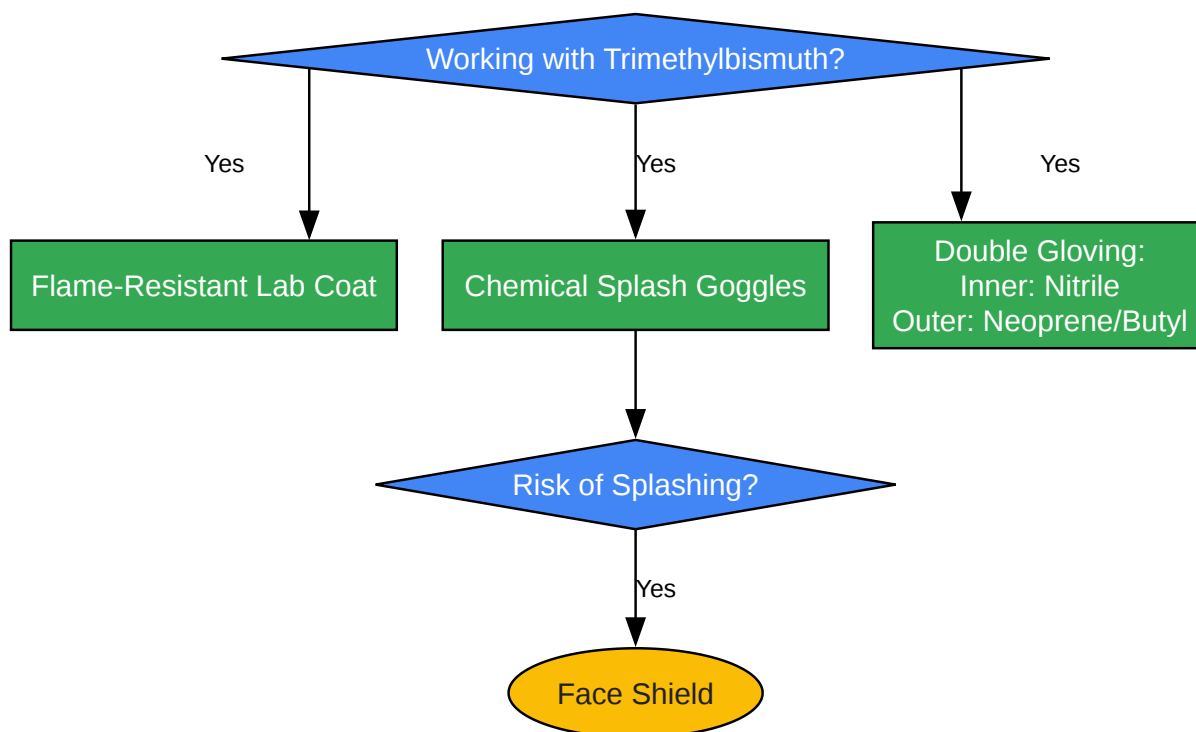
- If the spill ignites, use a Class D fire extinguisher or cover it with dry sand or powdered lime.<sup>[4]</sup>
- Do not use water or foam.<sup>[2]</sup>
- Cleanup of a Small, Contained Spill:
  - Wear appropriate PPE.
  - Cover the spill with a dry, non-combustible absorbent material like dry sand, vermiculite, or diatomaceous earth.<sup>[4]</sup>
  - Work from the outside of the spill inwards to prevent spreading.
  - Once the material is absorbed, carefully scoop the mixture into a dry, sealed container.
  - Label the container as hazardous waste and arrange for proper disposal.

## Visual Guides



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Caption: Workflow for handling a **trimethylbismuth** spill.



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Caption: Decision tree for selecting appropriate PPE.

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